

# Milciclib maleate Child-Pugh score considerations

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## Compound Focus: Milciclib Maleate

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## Child-Pugh Score: A Quick Reference

The Child-Pugh score assesses the severity of liver cirrhosis based on five parameters, each scored 1 to 3. The total score determines the class of liver disease [1] [2] [3].

Parameter	1 Point	2 Points	3 Points
Total Bilirubin (mg/dL)	< 2.0	2.0 - 3.0	> 3.0
Serum Albumin (g/dL)	> 3.5	2.8 - 3.5	< 2.8
INR	< 1.7	1.7 - 2.3	> 2.3
Ascites	None	Mild/Moderate (diuretic-responsive)	Severe (diuretic-refractory)
Hepatic Encephalopathy	None	Grade 1-2	Grade 3-4

Parameter	1 Point	2 Points	3 Points
Classification	Child-Pugh A (5-6 points)	Child-Pugh B (7-9 points)	Child-Pugh C (10-15 points)
Severity	Compensated disease / Good function	Significant functional compromise	Decompensated disease / Advanced impairment

## Milciclib Maleate & Child-Pugh Score: Evidence Summary

The primary source of information is a Phase 2A clinical trial (NCT03109886) completed in 2021. The key eligibility criteria and implications for liver impairment are summarized below [4].

Aspect	Details from Clinical Trial Protocol
Study Focus	Safety, tolerability, and efficacy of Milciclib in unresectable/metastatic Hepatocellular Carcinoma (HCC) [4].
Key Exclusion Criterion	Patients with <b>clinical meaningful ascites defined as CTCAE Grade <math>\geq 2</math></b> were excluded from the trial [4].
Implication for Child-Pugh Class	This exclusion criterion suggests that patients with <b>Child-Pugh Class C</b> severe ascites were likely excluded. The trial population likely consisted of patients with <b>Child-Pugh Class A and possibly some Class B</b> patients.
Dosing Guidance	The study used a fixed dose of 100 mg once daily on a schedule of 4 days on/3 days off per week. No dose adjustments for different Child-Pugh classes were specified in the trial protocol summary [4].

## Experimental Protocol: Assessing Eligibility for Milciclib Studies

For researchers designing experiments or planning studies, here is a detailed methodology for patient assessment based on the clinical trial precedent.

**Objective:** To evaluate a patient with hepatocellular carcinoma for potential eligibility in a Milciclib clinical trial based on liver function. **Background:** Proper patient stratification is crucial for trial safety and data integrity. The Milciclib Phase 2 trial excluded patients with significant ascites, making the Child-Pugh score a key screening tool [4].

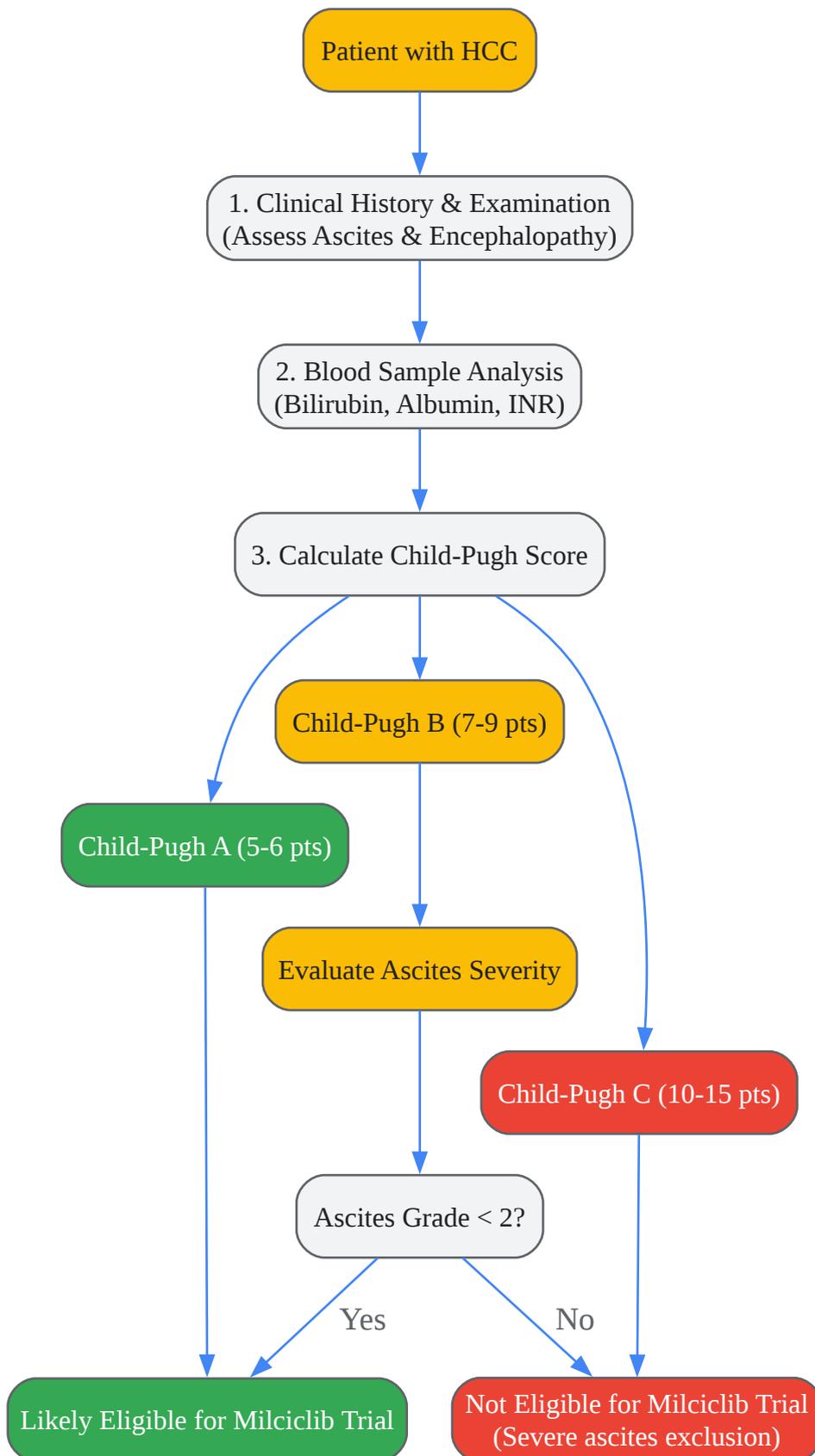
## Materials and Equipment

- Patient with confirmed HCC
- Laboratory facilities for blood tests (Bilirubin, Albumin, INR/Prothrombin Time)
- Clinical examination facilities
- CT or MRI scans (if needed for ascites confirmation)

## Step-by-Step Procedure

- **Patient History and Clinical Examination:**
  - Conduct a thorough physical examination to detect the presence and severity of **ascites**.
  - Assess for signs and symptoms of **hepatic encephalopathy** and grade its severity [1] [3].
- **Blood Sample Collection and Analysis:**
  - Collect a blood sample from the patient.
  - Analyze the sample to determine levels of:
    - **Total Bilirubin** (mg/dL)
    - **Serum Albumin** (g/dL)
    - **INR** (International Normalized Ratio) or **Prothrombin Time** [1] [2].
- **Child-Pugh Score Calculation:**
  - Assign a score (1, 2, or 3) for each of the five parameters based on the table provided in the Quick Reference section.
  - Sum the scores from all five parameters to get the total Child-Pugh score [1] [3].
- **Classification and Eligibility Determination:**
  - **Child-Pugh Class A (5-6 points):** Based on the trial exclusion criteria, these patients are the most likely candidates for Milciclib treatment.
  - **Child-Pugh Class B (7-9 points):** Patients in this class may be considered, but require careful evaluation, particularly regarding the status of their ascites. The presence of moderate or severe ascites would likely make them ineligible, per the trial protocol.
  - **Child-Pugh Class C (10-15 points):** Patients in this class, who typically have severe (Grade 3) ascites, were excluded from the clinical trial and are not suitable candidates for Milciclib under the studied protocol [4].

The following workflow diagram illustrates this patient assessment process:



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## Frequently Asked Questions (FAQs)

**Q1: Why are AST and ALT levels not part of the Child-Pugh score?** The Child-Pugh score measures **hepatic synthetic function and the consequences of portal hypertension**, not inflammation. Albumin, INR, bilirubin, ascites, and encephalopathy are better indicators of the liver's ability to function and produce proteins, which is more relevant for drug metabolism and prognosis in cirrhosis [5].

**Q2: My patient has a Child-Pugh B score but only mild (Grade 1) ascites. Would they be eligible for Milciclib based on the trial criteria?** Potentially, yes. The clinical trial specifically excluded patients with **Grade  $\geq 2$  ascites**. A patient with Child-Pugh B classification driven by other factors (e.g., low albumin and elevated INR) but with only mild or no ascites might still meet the eligibility criteria used in the study. A careful case-by-case evaluation is essential [4].

**Q3: Where can I find the official recommended dose for Milciclib in patients with moderate liver impairment?** As of now, this information is not publicly available in a product label. The Phase 2 trial used a single dosing regimen. For official, finalized dosing recommendations in patients with liver impairment, you would need to consult the eventual **Summary of Product Characteristics (SmPC)** if and when the drug is approved, or refer to later-phase clinical trial publications [2] [4].

## Important Considerations for Researchers

- **Check Latest Sources:** The most current information may be found in subsequent clinical trial results or data on file with the sponsor, Tiziana Life Sciences.
- **Consult Official Labels:** Always refer to the final approved drug label (SmPC/Prescribing Information) for definitive dosing instructions once a drug is marketed.
- **Clinical Judgment is Key:** While scoring systems are essential, they must be integrated with overall clinical assessment, performance status, and other patient-specific factors.

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